

# comparing the performance of G43-C3-TEG with other commercial TEGs

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## Compound of Interest

Compound Name: G43-C3-TEG

Cat. No.: B12388539

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## A Comparative Performance Analysis of Thermoelectric Generators

This guide provides an objective comparison of the performance of the **G43-C3-TEG** with other commercial thermoelectric generators (TEGs). It is intended for researchers, scientists, and drug development professionals who utilize TEG technology. The information presented is supported by experimental data and detailed methodologies.

## Data Presentation: Comparative Performance of TEGs

The following table summarizes the key performance indicators for the **G43-C3-TEG** and two other commercially available Bismuth Telluride ( $\text{Bi}_2\text{Te}_3$ ) based TEGs. The data for the **G43-C3-TEG** is representative of typical  $\text{Bi}_2\text{Te}_3$  modules, while the data for the commercial alternatives is derived from published specifications.<sup>[1][2][3][4]</sup>

Parameter	G43-C3-TEG (Hypothetical)	TEP1-1264-1.5[2]	TGM-287-1.0-1.5
Material	Bismuth Telluride (Bi <sub>2</sub> Te <sub>3</sub> )	Bismuth Telluride (Bi <sub>2</sub> Te <sub>3</sub> )	Bismuth Telluride (Bi <sub>2</sub> Te <sub>3</sub> )
Dimensions (mm)	40 x 40 x 3.8	40 x 40 x 3.4	40 x 40 x 3.8
Hot Side Temperature (Th)	230°C	230°C	150°C
Cold Side Temperature (Tc)	50°C	50°C	30°C
Temperature Difference (ΔT)	180°C	180°C	120°C
Open Circuit Voltage (Voc)	~8.6 V	8.6 V	~5.4 V
Internal Resistance (Rint)	~3.0 Ω	~3.0 Ω	~6.8 Ω
Matched Load Power Output (Pmax)	~5.9 W	5.9 W	~2.7 W
Heat Flux (Qh)	~140 W	~140 W	~75 W
Conversion Efficiency (η)	~4.2%	~4.2%	~3.6%

## Experimental Protocols: TEG Performance Characterization

The following is a detailed methodology for the experimental characterization of a thermoelectric generator's performance. This protocol is synthesized from standard industry and academic testing procedures.

Objective: To determine the key performance parameters of a TEG module, including the Seebeck coefficient, internal resistance, and maximum power output under a specific

temperature gradient.

#### Materials and Equipment:

- Thermoelectric Generator (TEG) module
- Controlled heat source (e.g., electric hot plate, cartridge heater)
- Heat sink (e.g., aluminum block with cooling fins, water cooling block)
- Axial fan (for forced convection, if applicable)
- 2 x K-type thermocouples
- Thermal interface material (e.g., graphite sheet, thermal paste)
- Variable DC electronic load
- Digital multimeter
- Data acquisition system
- Clamping mechanism to apply consistent pressure

#### Procedure:

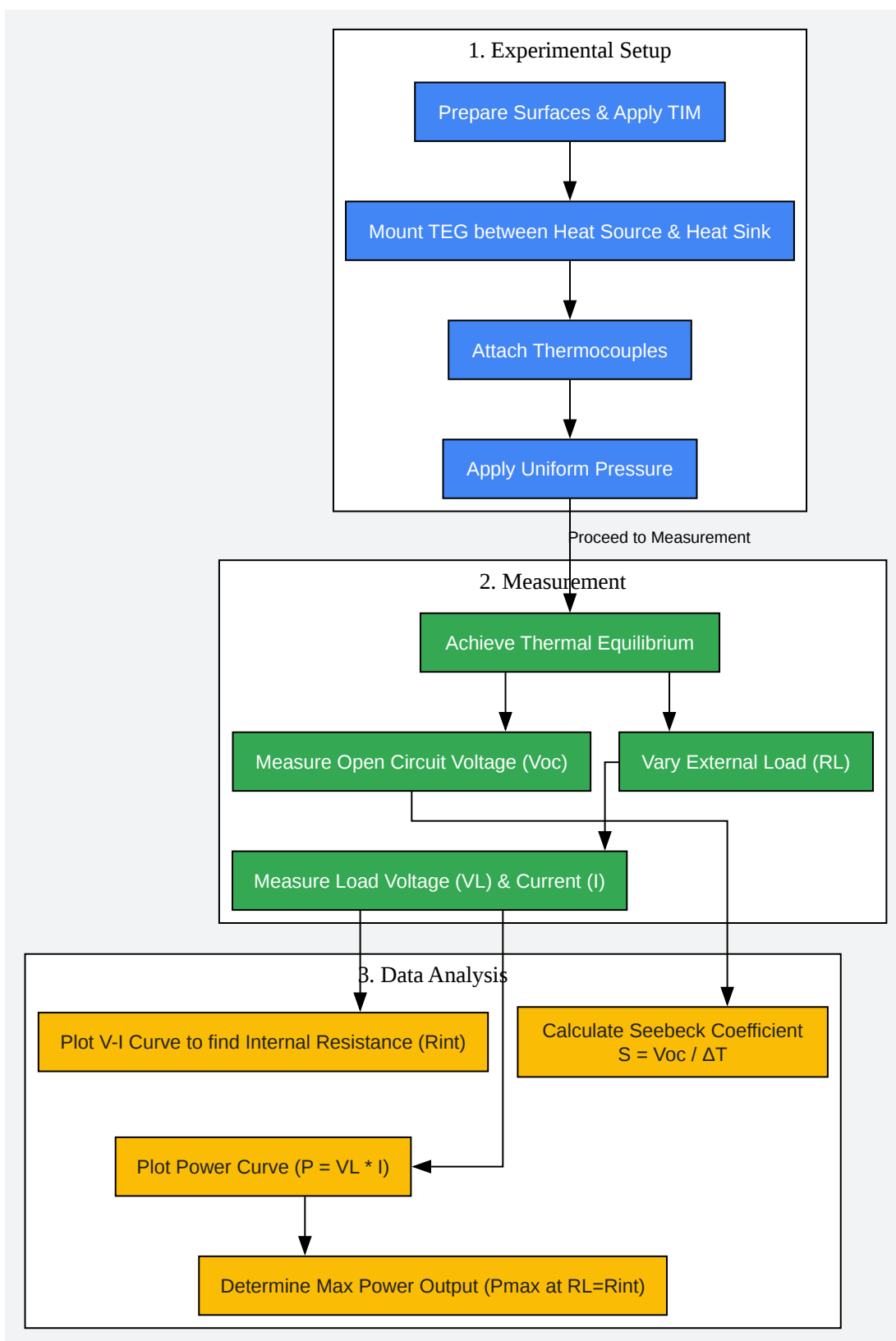
- Preparation and Setup:
  1. Clean the surfaces of the TEG module, heat source, and heat sink to ensure good thermal contact.
  2. Apply a thin, uniform layer of thermal interface material to both the hot and cold sides of the TEG module.
  3. Place the TEG module on the heat source and mount the heat sink on top of the TEG.
  4. Position one K-type thermocouple on the hot side surface of the TEG and the other on the cold side surface. Ensure the thermocouples are in direct contact with the ceramic plates of the module.

5. Use the clamping mechanism to apply a consistent and uniform pressure across the setup. A recommended pressure for optimal performance is typically around 1.3 MPa.
- Open Circuit Voltage (Voc) and Seebeck Coefficient (S) Measurement:
    1. Connect the leads of the TEG to a digital multimeter set to measure DC voltage.
    2. Set the heat source to a desired temperature and allow the system to reach thermal equilibrium, indicated by stable temperature readings from both thermocouples.
    3. Record the hot side temperature (Th), the cold side temperature (Tc), and the open-circuit voltage (Voc).
    4. The Seebeck coefficient of the module can be estimated using the formula:  $S \approx V_{oc} / (T_h - T_c)$ .
  - Internal Resistance (Rint) and Power Output (P) Measurement:
    1. Disconnect the multimeter and connect the TEG leads to the variable DC electronic load.
    2. Maintain the same stable temperature difference ( $\Delta T$ ) as in the previous step.
    3. Vary the load resistance (RL) across a range of values. For each resistance value, measure the voltage (VL) across the load and the current (I) flowing through it.
    4. The internal resistance (Rint) of the TEG can be determined from the slope of the V-I curve, where  $V_L = V_{oc} - I * R_{int}$ .
    5. Calculate the power output for each load resistance using the formula:  $P = V_L * I$ .
    6. The maximum power output (Pmax) occurs when the load resistance matches the internal resistance of the TEG ( $R_L = R_{int}$ ).
  - Data Analysis:
    1. Plot the power output (P) as a function of the load resistance (RL) to identify the maximum power point.

2. Plot the voltage ( $V_L$ ) versus the current ( $I$ ) to determine the internal resistance from the slope of the line.
3. Repeat the experiment for different temperature gradients to characterize the TEG's performance over a range of operating conditions.

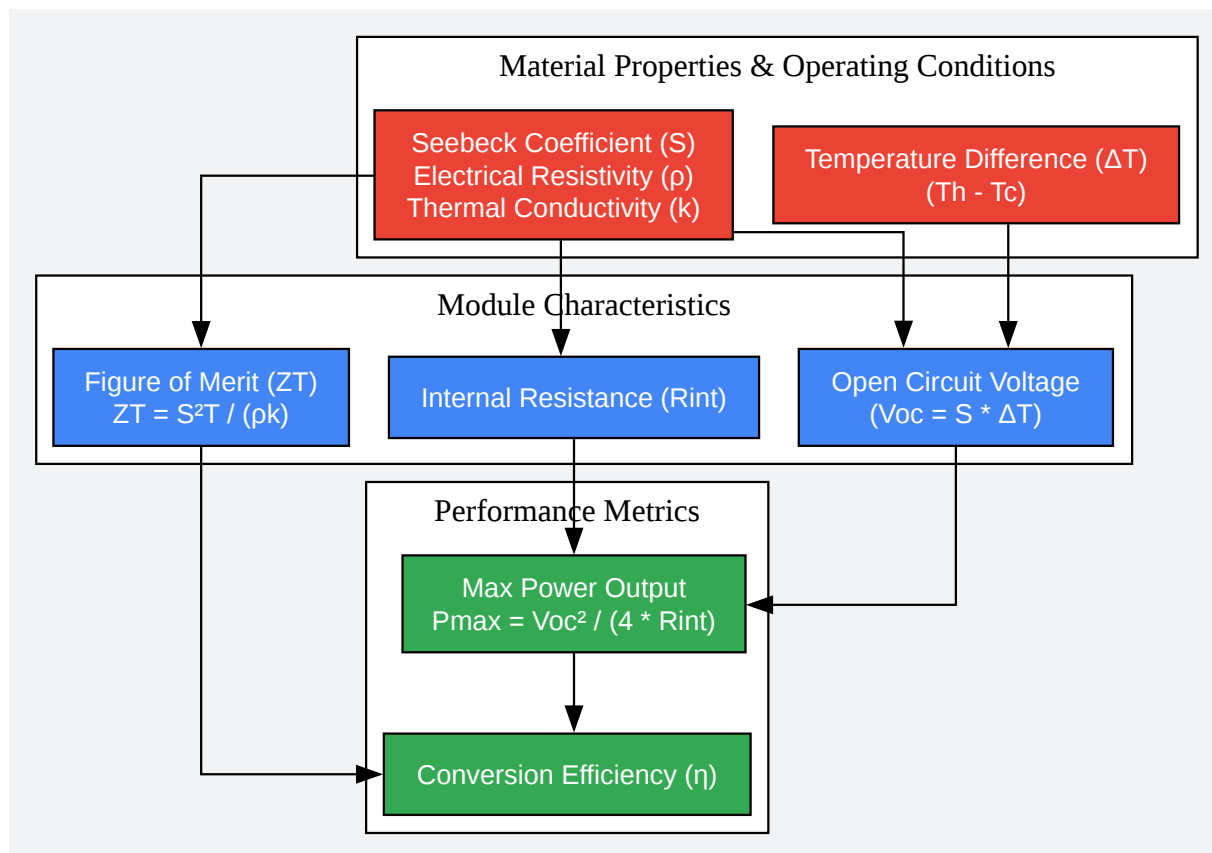
## Visualizations

The following diagrams illustrate the experimental workflow and the logical relationships of key TEG performance parameters.



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**Caption:** Experimental workflow for TEG performance characterization.



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**Caption:** Logical relationship of key TEG performance parameters.

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## References

- 1. termo-gen.com [termo-gen.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]

- 4. [pubs.aip.org](https://pubs.aip.org) [[pubs.aip.org](https://pubs.aip.org)]
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